

Safe Disposal of BAZ2-ICR: A Procedural Guide

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Compound of Interest

Compound Name: *Baz2-icr*
CAS No.: *1665195-94-7*
Cat. No.: *B15571862*

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This guide provides essential safety and logistical information for the proper disposal of **BAZ2-ICR**, a potent and selective BAZ2A/B bromodomain inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. **BAZ2-ICR** is classified as acutely toxic if ingested and must be handled as hazardous waste.

Chemical and Physical Properties

A summary of the quantitative data for **BAZ2-ICR** is presented below, offering a quick reference for researchers.

Property	Value	Source
Molecular Weight	357.41 g/mol	[1]
Form	Powder	[1][2]
Color	White to beige	[1][2]
Purity	≥98% (HPLC)	[1][2]
Solubility in DMSO	10 mg/mL	[1][2]
Storage Temperature	2-8°C or -20°C	[2][3]
Stability	≥ 4 years (at -20°C)	[4]
IC ₅₀ (BAZ2A)	130 nM	[3][5]
IC ₅₀ (BAZ2B)	180 nM	[3][5]
K _d (BAZ2A)	109 nM	[2][3]
K _d (BAZ2B)	170 nM	[2][3]

Hazard Identification and Safety Precautions

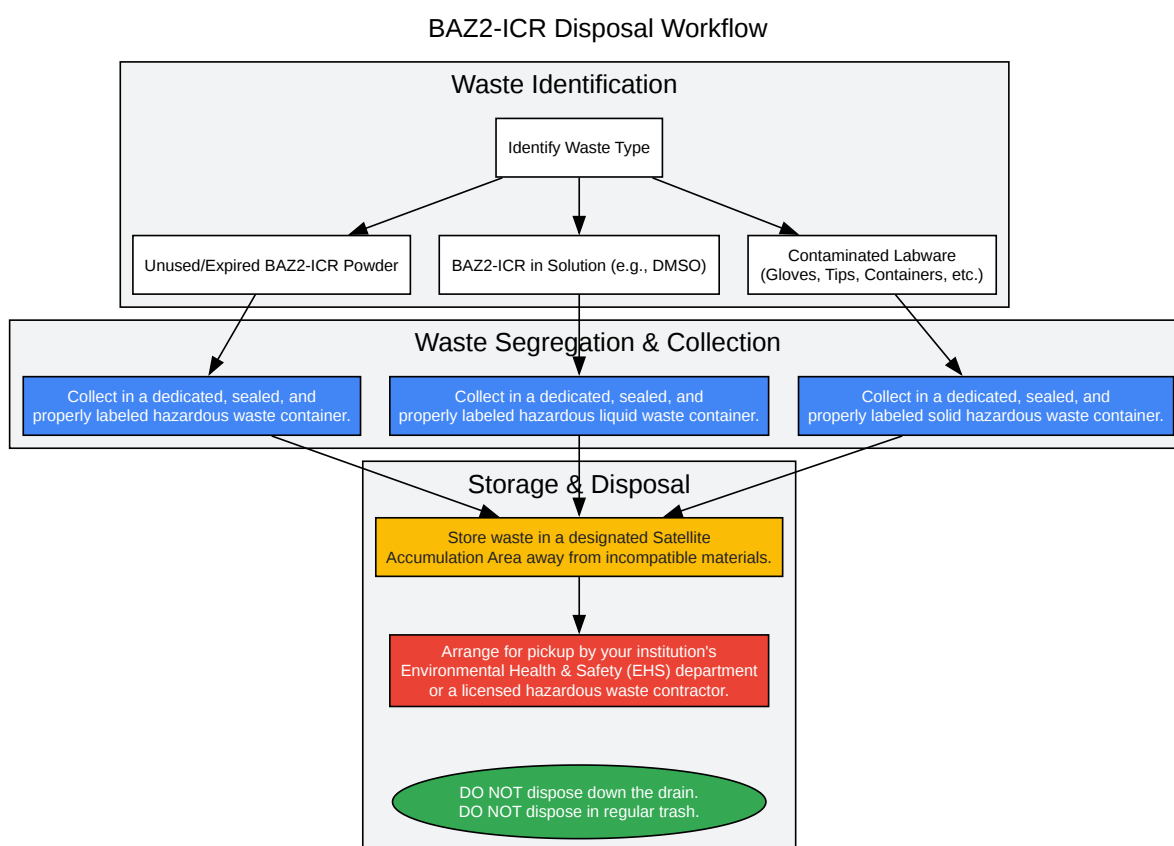
BAZ2-ICR is classified under the Globally Harmonized System (GHS) with the following hazards:

- Pictogram: GHS06 (Skull and Crossbones)[1][2]
- Signal Word: Danger[1][2]
- Hazard Statement: H301 - Toxic if swallowed[1][2]
- Precautionary Statements: P264, P270, P301 + P310, P405, P501[1][2]

Due to its acute oral toxicity, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. If handling **BAZ2-ICR** in a DMSO solution, butyl gloves are recommended, as DMSO can facilitate skin absorption.[6]

Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the safe disposal of **BAZ2-ICR** and associated materials.



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Caption: Logical workflow for the safe disposal of **BAZ2-ICR**.

Step-by-Step Disposal Protocol

This protocol provides detailed steps for the disposal of all waste streams containing **BAZ2-ICR**. The guiding principle is that all materials that have come into contact with **BAZ2-ICR** must be treated as hazardous chemical waste.

1. Waste Segregation at the Source:

- Solid Waste:
 - This includes unused or expired **BAZ2-ICR** powder, as well as disposable materials contaminated with the powder (e.g., weigh boats, spatulas, contaminated paper towels).
 - Carefully place these materials into a designated, robust, and sealable hazardous waste container. The container must be clearly labeled as "Hazardous Waste - Acutely Toxic" and list "**BAZ2-ICR**" as a constituent.
- Liquid Waste:
 - This includes any solutions containing **BAZ2-ICR**, such as stock solutions in DMSO.
 - Collect all liquid waste in a dedicated, leak-proof, and chemically compatible hazardous waste container (e.g., a designated solvent waste bottle).
 - The container must be clearly labeled as "Hazardous Waste - Acutely Toxic, Flammable" (if the solvent is flammable) and list all chemical constituents, including "**BAZ2-ICR**" and the solvent(s).
- Contaminated Labware:
 - Disposable items such as gloves, pipette tips, and serological pipettes that have come into contact with **BAZ2-ICR** (solid or liquid) must be collected as hazardous solid waste.^[7]
 - The original, now empty, **BAZ2-ICR** container must also be disposed of as hazardous waste and should not be rinsed or reused.^{[7][8]}

- Place these items in a separate, clearly labeled hazardous waste bag or container.

2. Waste Container Labeling and Storage:

- All waste containers must be labeled with a hazardous waste tag immediately upon starting waste accumulation. The label must include the full chemical name ("**BAZ2-ICR**") and a clear indication of its toxic hazard.[7][9]
- Keep all waste containers securely sealed when not actively adding waste.[10]
- Store the sealed waste containers in a designated and secure Satellite Accumulation Area within the laboratory, away from incompatible materials.[10]

3. Final Disposal Procedure:

- Do not, under any circumstances, dispose of **BAZ2-ICR** powder, solutions, or contaminated materials in the regular trash or pour them down the sink.[2][9][10]
- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous-waste disposal contractor to arrange for the collection and proper disposal of the waste containers.[4][9]
- Follow all institutional and local regulations for hazardous waste pickup and disposal. The precautionary statement P501 mandates that disposal must be in accordance with all applicable regulations.[5]

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